

# Physical properties of 1-Phenylethanethiol: boiling point, solubility

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## Compound of Interest

Compound Name: 1-Phenylethanethiol

Cat. No.: B1218373

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## Technical Guide: Physical Properties of 1-Phenylethanethiol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **1-phenylethanethiol**, with a specific focus on its boiling point and solubility. This document is intended to serve as a valuable resource for professionals in research and development who utilize this compound in their work.

## Core Physical Properties of 1-Phenylethanethiol

**1-Phenylethanethiol** is an organosulfur compound that presents as a yellow, oily liquid with a characteristic meaty and pungent odor.<sup>[1]</sup> Its physical properties are crucial for its handling, application, and in the design of experimental procedures.

## Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. For **1-phenylethanethiol**, the boiling point has been reported under both atmospheric and reduced pressure conditions.

Parameter	Value	Conditions
Estimated Boiling Point	207°C	Atmospheric Pressure
Boiling Point	83-84°C	14 Torr

## Solubility

The solubility of a substance is its ability to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. **1-Phenylethanethiol** exhibits solubility characteristics typical of a molecule with both a nonpolar aromatic ring and a polar thiol group.

Solvent	Qualitative Solubility	Quantitative Solubility Data
Water	Insoluble[1][2][3]	Not readily available in scientific literature.
Ethanol	Soluble[1][2][3]	Not readily available in scientific literature.
Organic Solvents	Soluble[4]	Soluble in various organic solvents such as diethyl ether. [5]

## Experimental Protocols

Detailed methodologies are essential for the accurate determination of physical properties. Below are established protocols for measuring the boiling point and solubility of a liquid organic compound like **1-phenylethanethiol**.

### Determination of Boiling Point (Capillary Method)

This method is suitable for determining the boiling point of a small quantity of a liquid.

Materials:

- Thiele tube or similar heating apparatus (e.g., oil bath)

- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- **1-Phenylethanethiol** sample
- Heat source

Procedure:

- A small amount of **1-phenylethanethiol** is placed into the small test tube.
- The capillary tube, with its sealed end uppermost, is placed inside the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample and the thermometer bulb are at the same level.
- The assembly is clamped within the Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil), making sure the oil level is above the sample.
- The apparatus is heated gently and slowly.
- As the temperature rises, air trapped in the capillary tube will be seen escaping as a slow stream of bubbles.
- The heating is continued until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. At this point, the vapor pressure of the sample is equal to the external pressure.
- The heat source is removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops, and the liquid just begins to enter the capillary tube.

## Determination of Solubility (Shake-Flask Method)

This is a common method for determining the equilibrium solubility of a compound in a specific solvent.

Materials:

- **1-Phenylethanethiol**
- Solvent (e.g., water, ethanol)
- Conical flasks with stoppers
- Shaking incubator or magnetic stirrer
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, GC-MS, or HPLC)

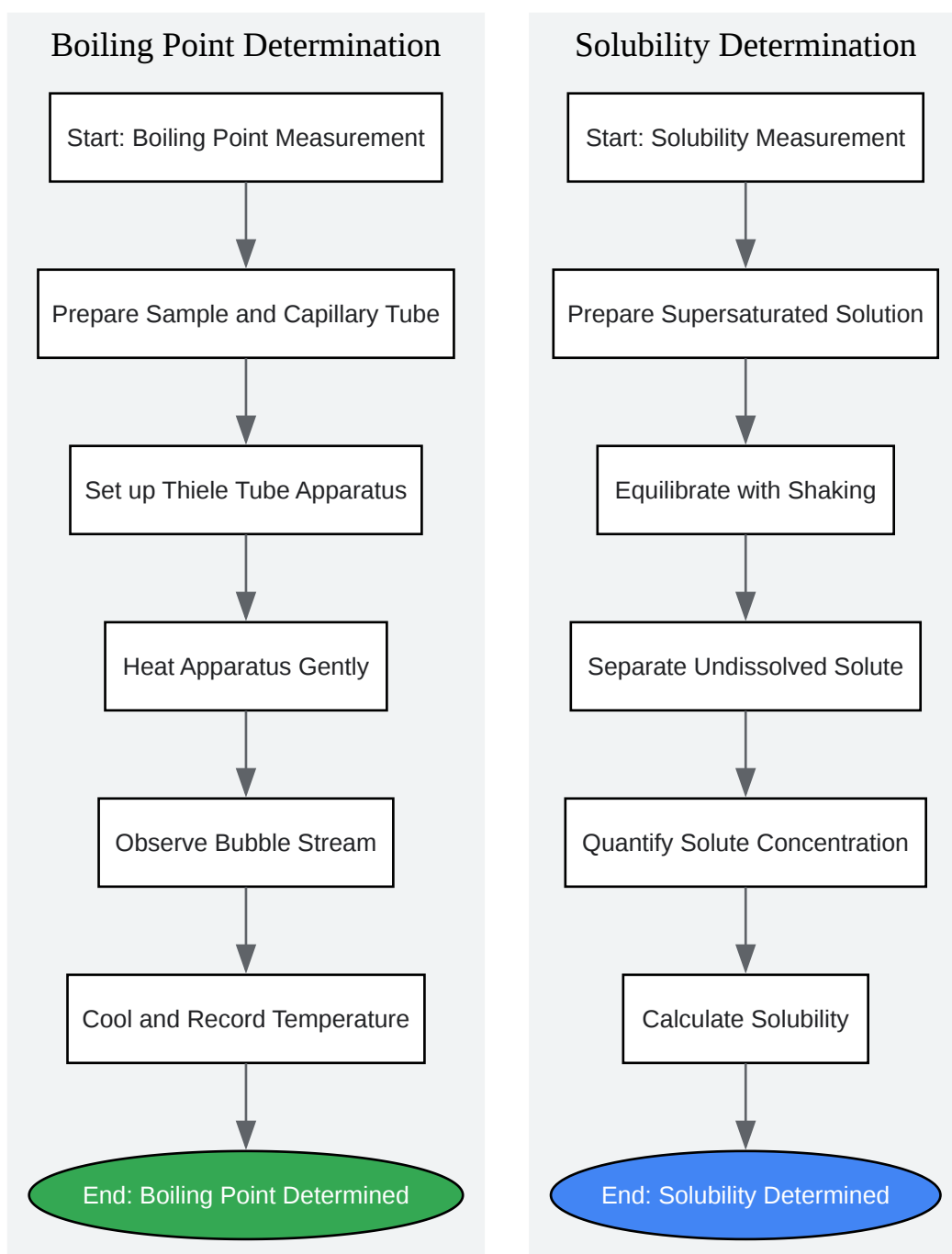
Procedure:

- An excess amount of **1-phenylethanethiol** is added to a known volume of the solvent in a conical flask. The excess is to ensure that a saturated solution is formed.
- The flask is securely stoppered and placed in a shaking incubator set at a constant temperature. The mixture is agitated for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After shaking, the solution is allowed to stand to let the undissolved solute settle.
- To separate the undissolved solute, the solution is centrifuged or filtered.
- A known volume of the clear, saturated supernatant is carefully withdrawn and diluted with the solvent to a concentration within the analytical range of the chosen quantification method.

- The concentration of **1-phenylethanethiol** in the diluted sample is determined using a pre-calibrated analytical instrument.
- The solubility is then calculated by taking into account the dilution factor and is typically expressed in units such as g/L, mg/mL, or mol/L.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **1-phenylethanethiol**.



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Caption: Experimental workflow for determining the boiling point and solubility of **1-phenylethanethiol**.

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